

ZONYL FS-300 vs PEG-PFPE diblock surfactants

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Compound Focus: ZONYL FS-300

CAS No.: 197664-69-0

Cat. No.: S1833096

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Detailed Performance and Experimental Data

The following table consolidates the available quantitative data and key application notes. Experimental data for PEG-PFPE diblock surfactants is robust, while specific performance metrics for **ZONYL FS-300** from the search results are limited.

Aspect	ZONYL FS-300	PEG-PFPE Diblock Surfactants
Interfacial Tension (IFT)	Data not available in search results	1.4 to 17.8 mN m ⁻¹ (against HFE-7700 oil/water) [1]
Key Application & Performance	Electronics: Improves adhesion and mechanical properties of PEDOT:PSS-based stretchable electrodes [2]	*In vivo* Force Sensing: A specific variant (PEG5PFPE1) enabled highly sensitive mechanical force measurements in zebrafish embryos [1]
Biocompatibility & Environmental Note	Considered a PFAS (per- and polyfluoroalkyl substance), leading to environmental persistence concerns and subsequent discontinuation [1] [3] [4]	Designed for bio-orthogonality ; minimal leaching in biological environments; based on PFPE, which is considered more acceptable than short-chain PFAAs [1]

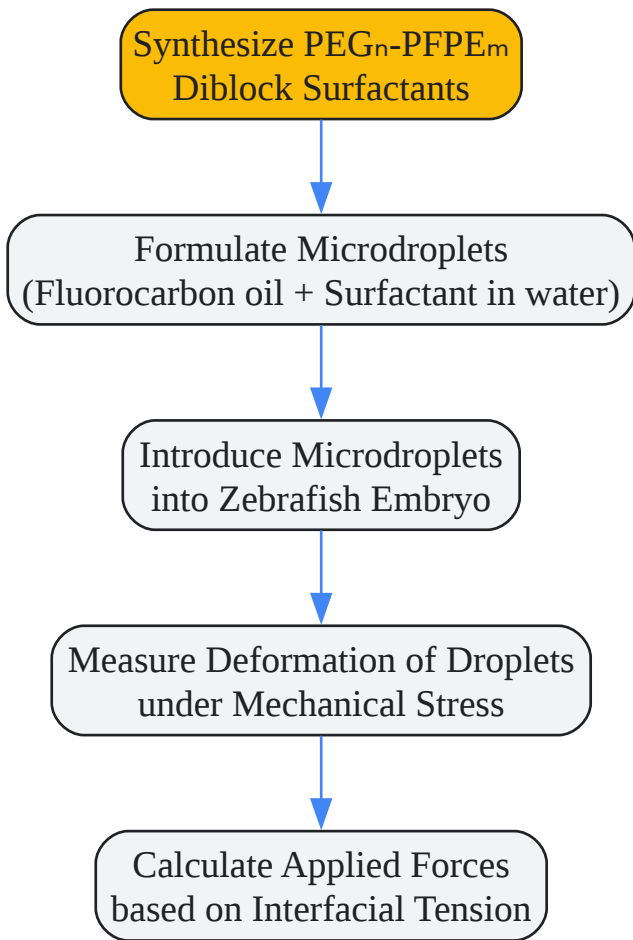
Aspect	ZONYL FS-300	PEG-PFPE Diblock Surfactants
Commercial Status	Discontinued; replaced by Capstone FS-30/34 series [3]	Primarily custom-synthesized for research purposes [1]

Experimental Context for PEG-PFPE Surfactants

For the PEG-PFPE diblock surfactants, the performance data comes from a specific experimental context that is important for interpretation:

- **IFT Measurement Protocol:** The reported interfacial tensions ($1.4 - 17.8 \text{ mN m}^{-1}$) were measured between a perfluorocarbon oil (HFE-7700) and water, stabilized by a panel of ten custom-synthesized $\text{PEG}_n\text{-PFPE}_m$ diblock surfactants [1].
- **In Vivo Application Workflow:** The high sensitivity in zebrafish force sensing was achieved using a perfluorocarbon-in-water microdroplet formulation stabilized with the PEG5PFPE1 surfactant [1].

This workflow can be summarized as follows:



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Key Comparison Takeaways

- **For Cutting-Edge Biomedical Research:** If your work involves advanced *in vivo* applications, especially where precise control over interfacial tension and minimal bio-interference are critical, the **PEG-PFPE diblock surfactants** are a more documented and purpose-built choice [1].
- **For Material Science and Electronics:** **ZONYL FS-300** has a proven role in improving the processing and properties of materials like stretchable conductive polymers [2]. However, note its discontinuation and environmental profile.
- **Regarding Environmental and Regulatory Compliance:** The move away from traditional PFAS like **ZONYL FS-300** is clear [3]. While PFPE-based surfactants are also fluorinated, they are presented in recent literature as a more biocompatible and environmentally considered alternative for new biological applications [1].

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